

Benurestat urease inhibitor

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Compound of Interest

Compound Name: Benurestat

Cat. No.: B1294842

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An In-depth Technical Guide to the Urease Inhibitor **Benurestat**

Introduction

Urease (EC 3.5.1.5) is a nickel-containing enzyme that catalyzes the hydrolysis of urea into ammonia and carbon dioxide[1]. This enzymatic activity is a critical virulence factor for several pathogenic bacteria. For instance, in the urinary tract, urease-producing organisms like *Proteus mirabilis* can lead to the formation of infection-induced kidney stones (struvite calculi) by increasing urinary pH[2][3]. In the gut, bacterial urease contributes significantly to systemic ammonia levels, which can become pathogenic in the context of liver disease, leading to conditions like hepatic encephalopathy[4][5][6].

Benurestat, also known as 2-(p-chlorobenzamido)acetohydroxamic acid, is a potent, orally active urease inhibitor that has been investigated for its therapeutic potential in managing these conditions[2][7][8]. As a hydroxamic acid derivative, its mechanism of action involves targeting the nickel ions essential for urease catalytic activity[7][9]. This guide provides a comprehensive technical overview of **benurestat**, including its chemical properties, mechanism of action, quantitative inhibitory data, and detailed experimental protocols for its evaluation.

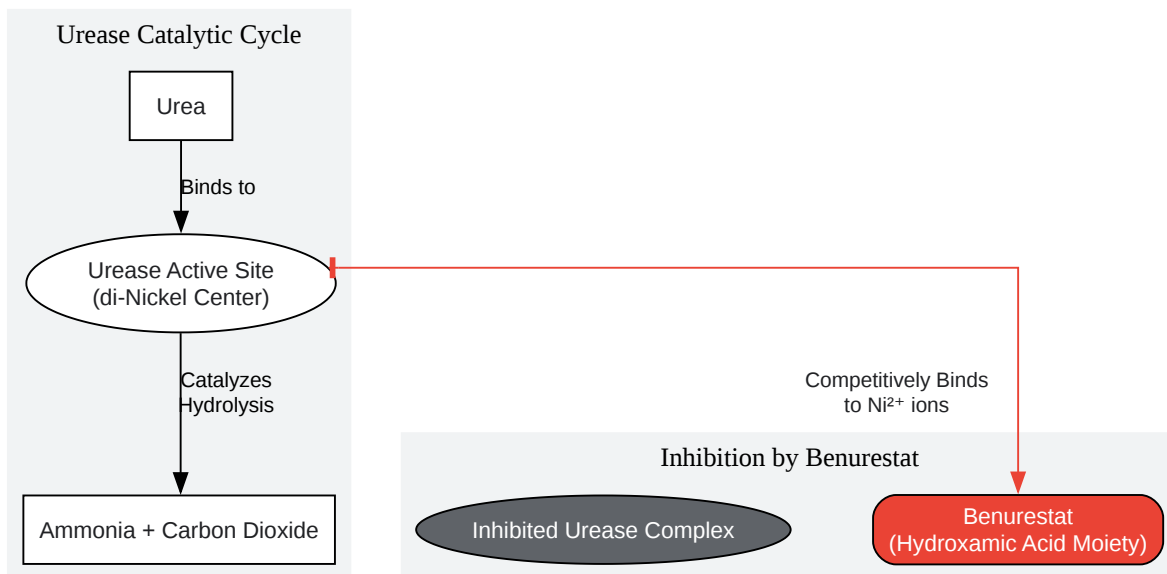
Chemical and Physicochemical Properties

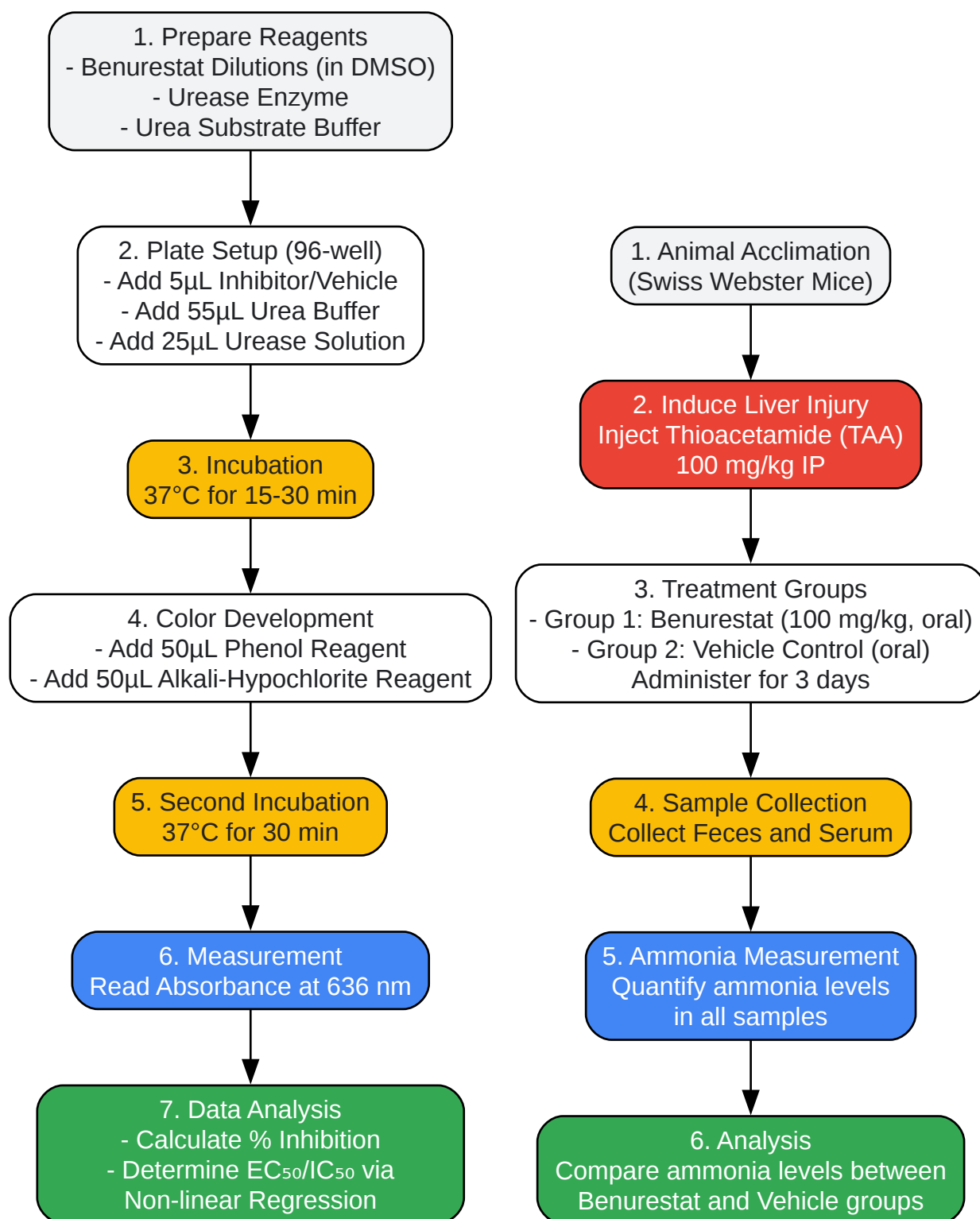
Benurestat is structurally characterized by a chlorinated aromatic ring and a hydroxamic acid moiety, which is the key pharmacophore responsible for its inhibitory activity[7][9]. It is an achiral molecule with no stereoisomeric possibilities[7].

Property	Value	Reference
IUPAC Name	4-chloro-N-[2-(hydroxyamino)-2-oxoethyl]benzamide	[7][10]
Synonyms	2-(p-Chlorobenzamido)acetohydroxamic acid, EU-2826	[10]
CAS Number	38274-54-3	[7][10]
Molecular Formula	C ₉ H ₉ ClN ₂ O ₃	[7][10][11]
Molecular Weight	228.63 g/mol	[7][10][11]
SMILES	<chem>C1=CC(=CC=C1C(=O)NCC(=O)NO)Cl</chem>	[7][10]
InChI Key	JFZGBMJPJZDNNT-UHFFFAOYSA-N	[7][11]

Mechanism of Urease Inhibition

Benurestat functions as a competitive inhibitor of urease[7]. The core of its mechanism involves the hydroxamic acid group, which directly interacts with the two nickel (Ni²⁺) ions located in the enzyme's active site[7]. This binding action forms a stable complex with the enzyme, effectively blocking the substrate (urea) from accessing the catalytic site and preventing its hydrolysis into ammonia[7][12]. This targeted inhibition of the enzyme's metallic center is a characteristic feature of hydroxamic acid-based inhibitors[9].





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